

1-Bromotetradecane-d4 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Bromotetradecane-d4**

Cat. No.: **B582282**

[Get Quote](#)

An In-depth Technical Guide to the Certificate of Analysis for 1-Bromotetradecane and its Deuterated Analog

For researchers, scientists, and professionals in drug development, a Certificate of Analysis (CoA) is a critical document that guarantees the identity, quality, and purity of a chemical compound. This guide provides a detailed examination of the typical data and experimental protocols associated with the CoA for 1-Bromotetradecane and its isotopically labeled counterpart, **1-Bromotetradecane-d4**. While a comprehensive CoA for the deuterated form is not readily available, this document compiles representative data based on available information for both molecules to serve as a technical reference.

Physicochemical and Analytical Data

The following tables summarize the key quantitative data typically presented in a CoA for 1-Bromotetradecane and the expected data for **1-Bromotetradecane-d4**.

Table 1: General Properties and Specifications

Property	1-Bromotetradecane	1-Bromotetradecane-1,1,2,2-d4	Test Method
CAS Number	112-71-0[1][2][3]	1219798-81-8[4]	-
Molecular Formula	C ₁₄ H ₂₉ Br[1][2][3]	C ₁₄ H ₂₅ D ₄ Br	-
Molecular Weight	277.28 g/mol [1][2][3]	281.31 g/mol	Mass Spectrometry
Appearance	Colorless to pale yellow liquid[2][4][5]	Colorless to pale yellow liquid	Visual Inspection
Purity (by GC)	≥97.5%[2][6]	≥97.5%	Gas Chromatography
Isotopic Purity	Not Applicable	≥98 atom % D[4]	Mass Spectrometry or NMR

Table 2: Physical Constants

Property	Value	Test Method
Melting Point	5-6 °C[1][5][7]	-
Boiling Point	175-178 °C @ 20 mmHg[1][5][7]	-
Density	0.932 g/mL at 25 °C[1][7]	-
Refractive Index (n _{20/D})	1.4590 - 1.4610[1][2]	-
Flash Point	113 °C (closed cup)[1]	-

Experimental Protocols

Detailed methodologies are crucial for the replication and verification of the data presented in a CoA.

2.1. Gas Chromatography (GC) for Purity Assessment

- Objective: To determine the purity of the sample by separating it from any volatile impurities.

- Instrumentation: A gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 280 °C at a rate of 15 °C/minute.
 - Final hold: Hold at 280 °C for 10 minutes.
- Injector and Detector Temperature: 250 °C and 300 °C, respectively.
- Injection Volume: 1 μL of a 1% solution in a suitable solvent (e.g., hexane).
- Data Analysis: The area percent of the main peak relative to the total area of all peaks is calculated to determine the purity.

2.2. Infrared (IR) Spectroscopy for Identification

- Objective: To confirm the identity of the compound by identifying its functional groups.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.
- Sample Preparation: A thin film of the liquid sample is placed between two potassium bromide (KBr) plates.
- Measurement Range: 4000-400 cm^{-1} .
- Data Analysis: The obtained spectrum is compared with a reference spectrum of 1-Bromotetradecane. Key characteristic peaks include C-H stretching (alkane) around 2850-2960 cm^{-1} and C-Br stretching around 640-655 cm^{-1} . For the deuterated analog, C-D stretching bands would be expected around 2100-2200 cm^{-1} .

2.3. Mass Spectrometry (MS) for Molecular Weight and Isotopic Purity

- Objective: To confirm the molecular weight and, for the deuterated compound, to determine the isotopic enrichment.
- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS).
- Ionization Mode: Electron Ionization (EI) is common.
- Data Analysis:
 - Molecular Weight: The molecular ion peak (M^+) is identified. For 1-Bromotetradecane, this will be a cluster around m/z 276 and 278 due to the natural abundance of bromine isotopes (^{79}Br and ^{81}Br). For **1-Bromotetradecane-d4**, this cluster will be shifted to m/z 280 and 282.
 - Isotopic Purity: The relative intensities of the ion peaks corresponding to the deuterated and non-deuterated species are used to calculate the atom % D.

2.4. Refractive Index Measurement

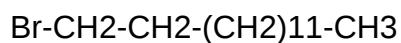
- Objective: To measure the refractive index, a physical constant used for identification and quality control.
- Instrumentation: An Abbe refractometer.
- Procedure: A few drops of the sample are placed on the prism of the refractometer, and the measurement is taken at a controlled temperature (typically 20 °C) using the sodium D-line (589 nm).

Mandatory Visualizations

Chemical Structures

Figure 1. Chemical Structures

1-Bromotetradecane



1-Bromotetradecane-d4

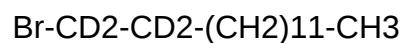
[Click to download full resolution via product page](#)

Figure 1. Chemical Structures of 1-Bromotetradecane and its d4 analog.

Analytical Workflow for Quality Control

Figure 2. Quality Control Workflow

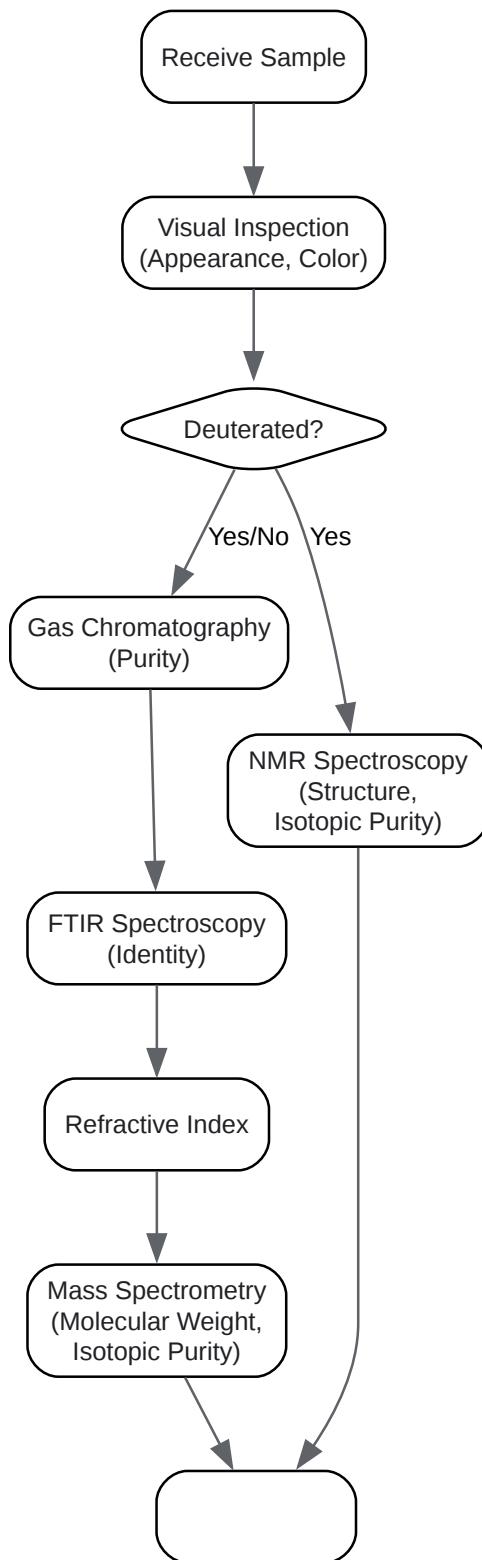
[Click to download full resolution via product page](#)

Figure 2. A typical analytical workflow for quality control testing.

Logical Structure of a Certificate of Analysis

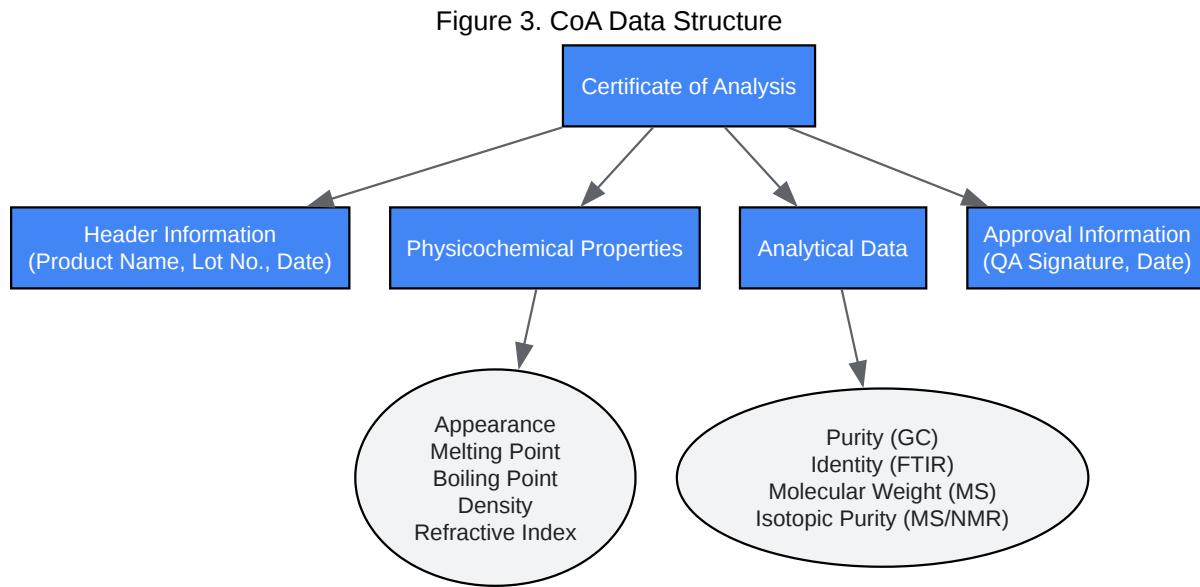
[Click to download full resolution via product page](#)

Figure 3. Logical relationship of data on a Certificate of Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromotetradecane 97 112-71-0 [sigmaaldrich.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. Tetradecane, 1-bromo- [webbook.nist.gov]
- 4. CAS 112-71-0: 1-Bromotetradecane | CymitQuimica [cymitquimica.com]
- 5. fishersci.com [fishersci.com]

- 6. 1-Bromotetradecane, 98% 2500 g | [Contact Us](#) | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 7. 1-Bromotetradecane [chembk.com]
- To cite this document: BenchChem. [1-Bromotetradecane-d4 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b582282#1-bromotetradecane-d4-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com